

Biological activity and potential applications of 4-Isopropenylphenol

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Compound of Interest

Compound Name: 4-Isopropenylphenol

CAS No.: 64054-77-9

Cat. No.: B7838621

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An In-depth Technical Guide to the Biological Activity and Potential Applications of **4-Isopropenylphenol**

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Isopropenylphenol, a phenolic compound with the chemical formula $C_9H_{10}O$, is recognized as an intermediate in the industrial synthesis of Bisphenol A (BPA).^[1] While its primary role has been in chemical manufacturing, emerging interest in phenolic compounds as bioactive agents necessitates a thorough evaluation of **4-isopropenylphenol**'s potential pharmacological activities. This technical guide provides a comprehensive overview of the known biological activities of its derivatives and the predicted potential of the core molecule, offering a foundation for future research and development. The document summarizes quantitative data, details relevant experimental protocols, and visualizes key pathways and workflows to support further scientific inquiry.

Anticipated Biological Activities

Based on the activities of structurally related phenolic compounds, **4-isopropenylphenol** is hypothesized to possess several biological activities, including antioxidant, anti-inflammatory, and anticancer properties. The phenolic hydroxyl group is a key determinant of the antioxidant capacity of this class of compounds, enabling them to act as free radical scavengers.

Quantitative Data Summary

While direct quantitative data on the biological activities of **4-isopropenylphenol** is not extensively available in the public domain, studies on its close derivatives provide valuable insights into its potential efficacy. The following tables summarize the antiproliferative activities of key derivatives.

Table 1: Antiproliferative Activity of **4-Isopropenylphenol** Derivatives

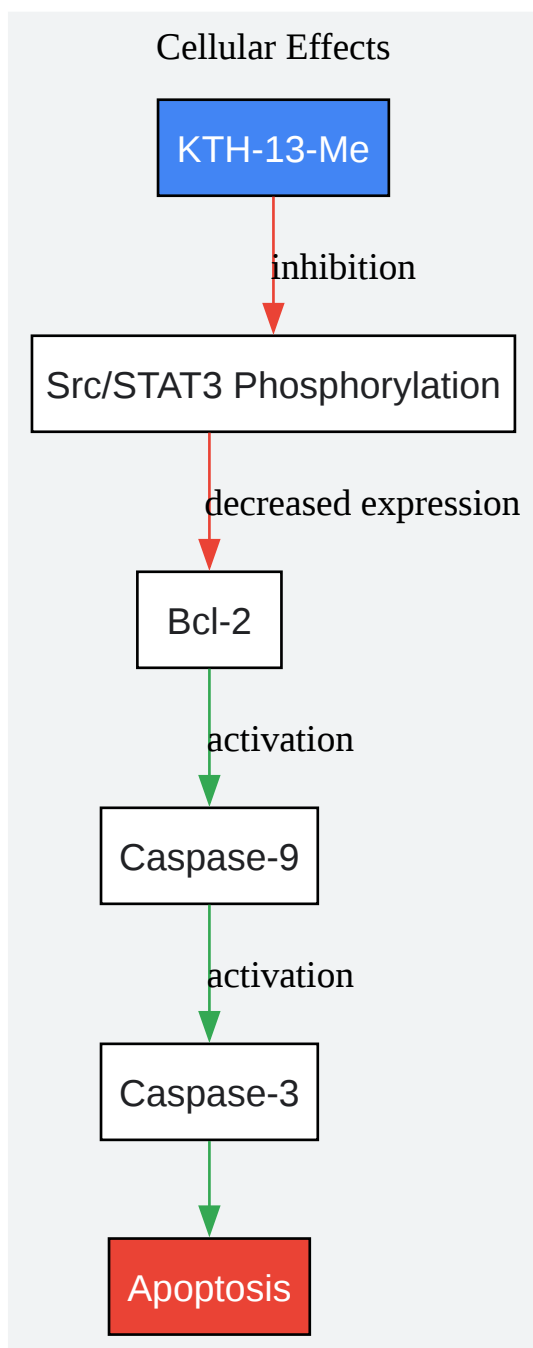
Compound	Cell Line	Incubation Time (h)	IC ₅₀ (μM)	Reference
4-isopropyl-2,6-bis(1-phenylethyl)phenol (KTH-13)	C6 glioma	48	53.3	[2]
4-methyl-2,6-bis(1-phenylethyl)phenol (KTH-13-Me)	MDA-MB 231	24	~30-50	[2]
C6 glioma	24	44.9	[2]	
HCT-15	24	~30-50	[2]	
LoVo	24	~30-50	[2]	

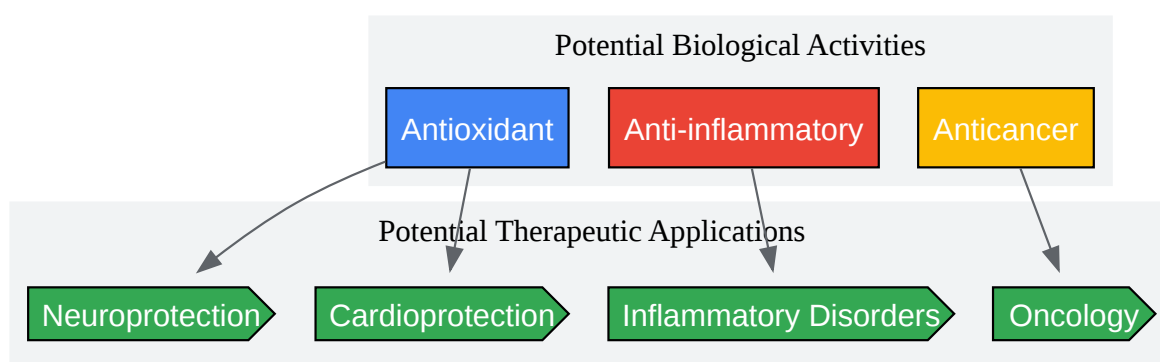
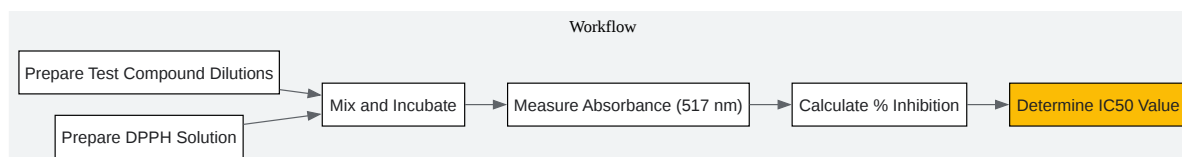
Potential Mechanisms of Action and Signaling Pathways

Research on derivatives of **4-isopropenylphenol** suggests potential mechanisms of action, particularly in the context of cancer cell apoptosis.

Anticancer Activity: Pro-Apoptotic Effects

Studies on 4-methyl-2,6-bis(1-phenylethyl)phenol (KTH-13-Me) have elucidated a potential signaling pathway for its anticancer effects.^[2] Treatment with this derivative has been shown to decrease the phosphorylation levels of Src and STAT3, leading to the activation of caspase-9 and caspase-3, a decrease in the anti-apoptotic protein Bcl-2, and ultimately, apoptosis.^[2]





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References

- 1. 4-Isopropenylphenol - Wikipedia [en.wikipedia.org]
- 2. Anti-Proliferative and Pro-Apoptotic Activities of 4-Methyl-2,6-bis(1-phenylethyl)phenol in Cancer Cells - PMC [pmc.ncbi.nlm.nih.gov]
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